

# Personal protective equipment for handling 4,4-Dimethoxytetrahydro-2H-pyran-3-ol

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## Compound of Interest

Compound Name: 4,4-Dimethoxytetrahydro-2H-pyran-3-ol

Cat. No.: B169958

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## Essential Safety and Handling Guide for 4,4-Dimethoxytetrahydro-2H-pyran-3-ol

For Immediate Reference by Laboratory Professionals

This document provides crucial safety protocols and logistical information for the handling and disposal of **4,4-Dimethoxytetrahydro-2H-pyran-3-ol** (CAS No: 104681-92-7). The following procedures are designed to ensure the safety of researchers, scientists, and drug development professionals.

## Hazard Identification and Personal Protective Equipment (PPE)

According to the Globally Harmonized System (GHS) of Classification and Labelling of Chemicals, **4,4-Dimethoxytetrahydro-2H-pyran-3-ol** is classified as a substance that causes skin irritation (H315), serious eye irritation (H319), and may cause respiratory irritation (H335) [1]. Therefore, strict adherence to PPE protocols is mandatory.

Table 1: Required Personal Protective Equipment (PPE)

Protection Type	Recommended Equipment
Eye and Face	Chemical safety goggles or a face shield.
Hand	Chemical-resistant gloves (e.g., nitrile, neoprene). Inspect gloves for any damage before use.
Body	A lab coat or chemical-resistant apron must be worn.
Respiratory	Use in a well-ventilated area. If ventilation is inadequate, a NIOSH-approved respirator may be necessary.

## Operational Plan: Handling and Storage

Proper handling and storage are critical to maintain the integrity of the compound and the safety of laboratory personnel.

### Handling Protocol:

- Ventilation: Always handle **4,4-Dimethoxytetrahydro-2H-pyran-3-ol** in a well-ventilated area, preferably within a chemical fume hood[2].
- Avoid Contact: Prevent direct contact with skin, eyes, and clothing by wearing the appropriate PPE.
- Ignition Sources: Keep the compound away from open flames, sparks, and other sources of ignition. Use non-sparking tools when handling[3].
- Static Discharge: Take precautionary measures against static discharge[2].
- Personal Hygiene: Wash hands thoroughly after handling the chemical. Do not eat, drink, or smoke in the work area.

### Storage Protocol:

- Container: Store in a tightly closed, properly labeled container[3].

- Location: Keep in a cool, dry, and well-ventilated area away from incompatible materials such as strong oxidizing agents[3][4].
- Segregation: Store away from heat and direct sunlight.

## Disposal Plan

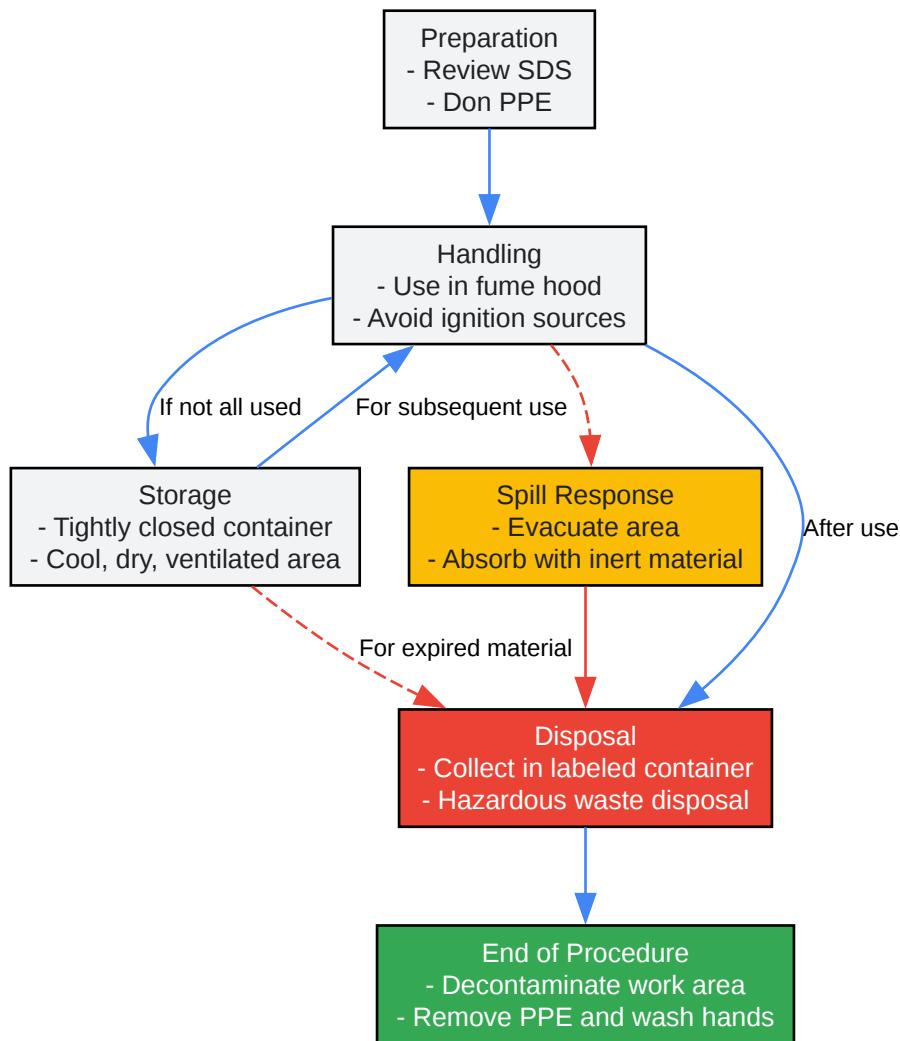
The disposal of **4,4-Dimethoxytetrahydro-2H-pyran-3-ol** and its containers must be conducted in accordance with all applicable local, state, and federal regulations for hazardous waste.

### Disposal Protocol:

- Waste Classification: This chemical should be treated as hazardous waste.
- Containerization: Collect waste material in a designated, labeled, and sealed container. Do not mix with other waste streams unless compatibility is confirmed.
- Professional Disposal: Arrange for disposal through a licensed hazardous waste disposal company. Do not dispose of down the drain or in general waste[2].
- Empty Containers: Empty containers may retain product residue and should be disposed of in the same manner as the chemical.

## Experimental Workflow Diagram

The following diagram illustrates the standard workflow for the safe handling and disposal of **4,4-Dimethoxytetrahydro-2H-pyran-3-ol**.



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Caption: Workflow for Handling **4,4-Dimethoxytetrahydro-2H-pyran-3-ol**

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## References

- 1. 4,4-Dimethoxytetrahydro-2H-pyran-3-ol | C7H14O4 | CID 12190988 - PubChem  
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